

Independent Verification of Pseudolaric Acid B's Targets: A Comparative Guide

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Compound of Interest

Compound Name: *Pterisolic acid B*

Cat. No.: *B1151947*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of Pseudolaric acid B (PAB), a natural product with demonstrated anti-cancer properties, and alternative compounds targeting its key molecular targets: tubulin and CD147. The information presented is supported by experimental data to aid in the evaluation and selection of compounds for further research and development.

Overview of Pseudolaric Acid B and its Targets

Pseudolaric acid B is a diterpenoid isolated from the root bark of the golden larch tree, *Pseudolarix kaempferi*. It has been shown to exhibit potent cytotoxic effects against a variety of cancer cell lines. Independent verification has identified two primary molecular targets of PAB:

- **Tubulin:** PAB disrupts microtubule dynamics by binding to the colchicine-binding site on β -tubulin. This interference with microtubule polymerization leads to cell cycle arrest at the G2/M phase and induction of apoptosis.
- **CD147 (Basigin):** PAB has also been identified as a direct binding partner of CD147, a transmembrane glycoprotein overexpressed in many cancers. The interaction of PAB with CD147 is implicated in its anti-leukemic and other anti-cancer activities.

This guide will compare PAB's activity against these targets with that of established alternative compounds: Colchicine as a comparator for the tubulin-binding activity, and AC-73 as a specific inhibitor of CD147.

Comparative Analysis of Target Inhibition

The following tables summarize the quantitative data for PAB and its alternatives against their respective targets.

Tubulin Polymerization Inhibition

Compound	Assay Type	IC50 (μM)	Ki (μM)	Cell Line(s)	Reference(s)
Pseudolaric acid B	Tubulin Polymerization	1.1	12-15	Bovine Brain	
Tubulin Polymerization	10.9 ± 1.8	-	Bovine Brain	[1]	
Colchicine	Tubulin Polymerization	~2.5 - 10.6	-	Bovine Brain	[2][3]

CD147 Inhibition

Currently, direct binding affinity data (Kd) for Pseudolaric acid B and AC-73 to CD147 is not readily available in the public domain. However, their functional inhibition has been characterized through cellular assays.

Compound	Target	Effect	Cell Line(s)	Reference(s)
Pseudolaric acid B	CD147	Direct binding confirmed by chemical proteomics	HeLa	[4]
AC-73	CD147	Specific inhibitor of CD147 dimerization	Hepatocellular Carcinoma, Leukemia	[5][6][7]

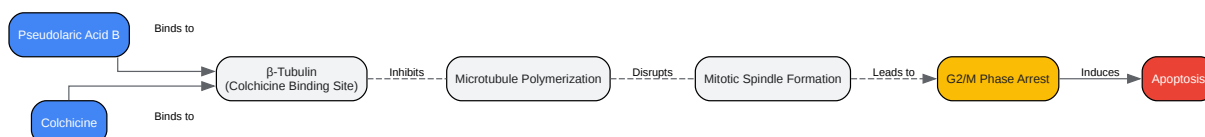
Cellular Cytotoxicity

Compound	Cell Line	Cancer Type	IC50 (μM)	Reference(s)
Pseudolaric acid B	HepG2	Hepatocellular Carcinoma	1.58	[8]
SK-Hep-1	Hepatocellular Carcinoma	1.90	[8]	
Huh-7	Hepatocellular Carcinoma	2.06	[8]	
HN22	Head and Neck Cancer	~0.7 (at 24h)	[9][10]	
MDA-MB-231	Triple-Negative Breast Cancer	19.3 (at 24h), 8.3 (at 48h), 5.76 (at 72h)	[11]	
Colchicine	A549	Lung Carcinoma	Varies (nM to low μM range)	[12]
H1299	Lung Carcinoma	Varies (nM to low μM range)	[12]	
MCF-7	Breast Adenocarcinoma	Varies (nM to low μM range)	[12]	
DU-145	Prostate Carcinoma	Varies (nM to low μM range)	[12]	
BT-12	Atypical Teratoid/Rhabdoid Tumor	0.016	[13]	
BT-16	Atypical Teratoid/Rhabdoid Tumor	0.056	[13]	
AC-73	Leukemia Cell Lines	Acute Myeloid Leukemia	32.79 ± 4.18	[6]

Signaling Pathways and Experimental Workflows

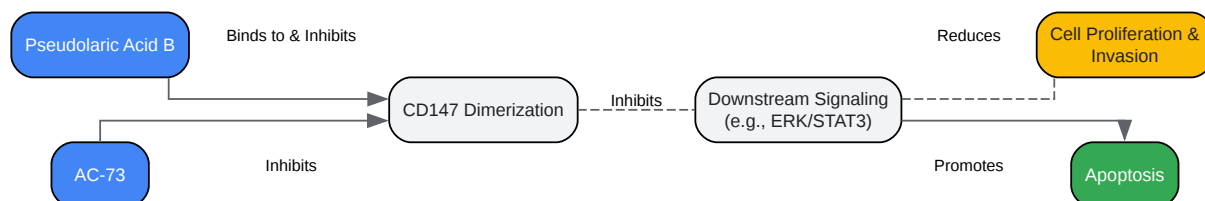
Signaling Pathways

The following diagrams illustrate the key signaling pathways affected by the compounds discussed.



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Caption: PAB and Colchicine's effect on microtubule dynamics.

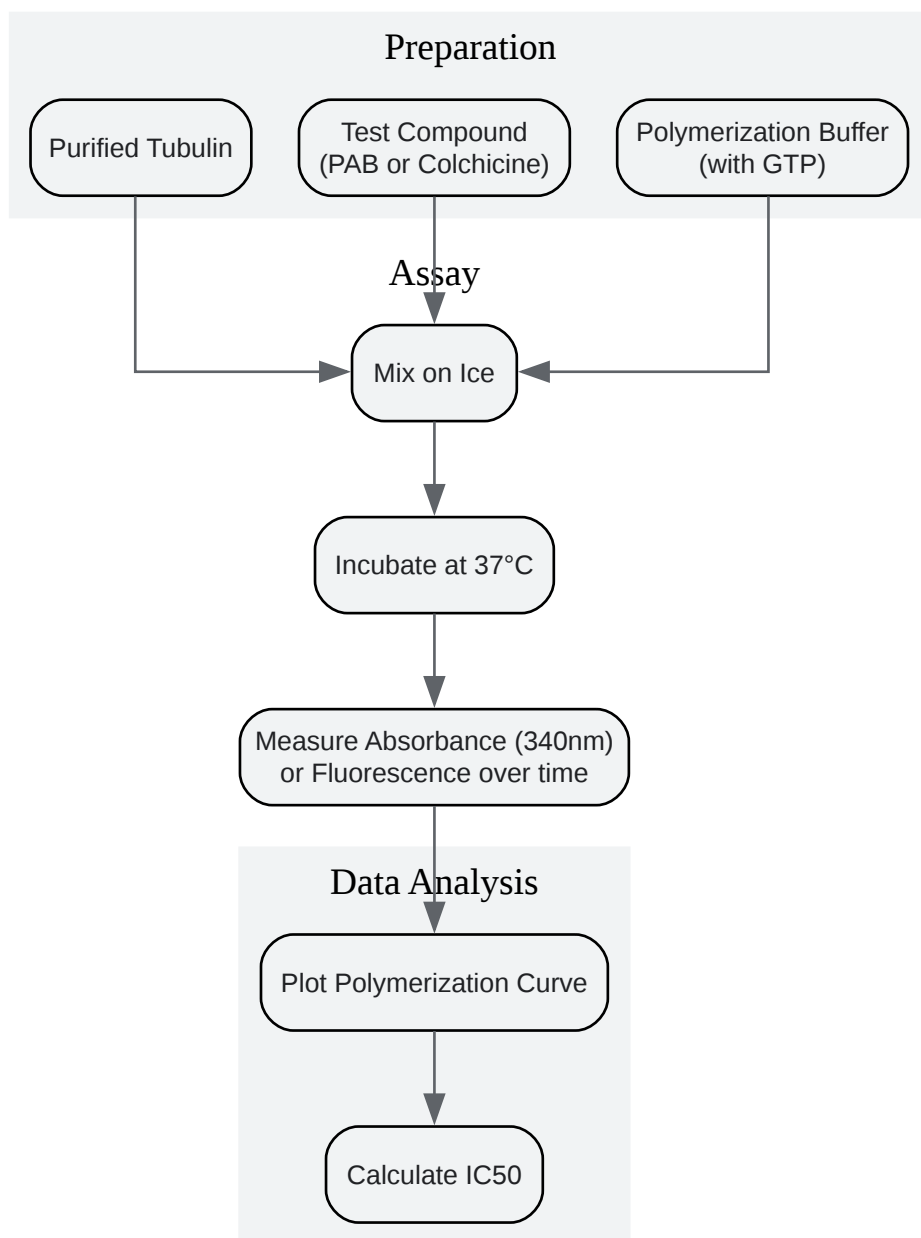


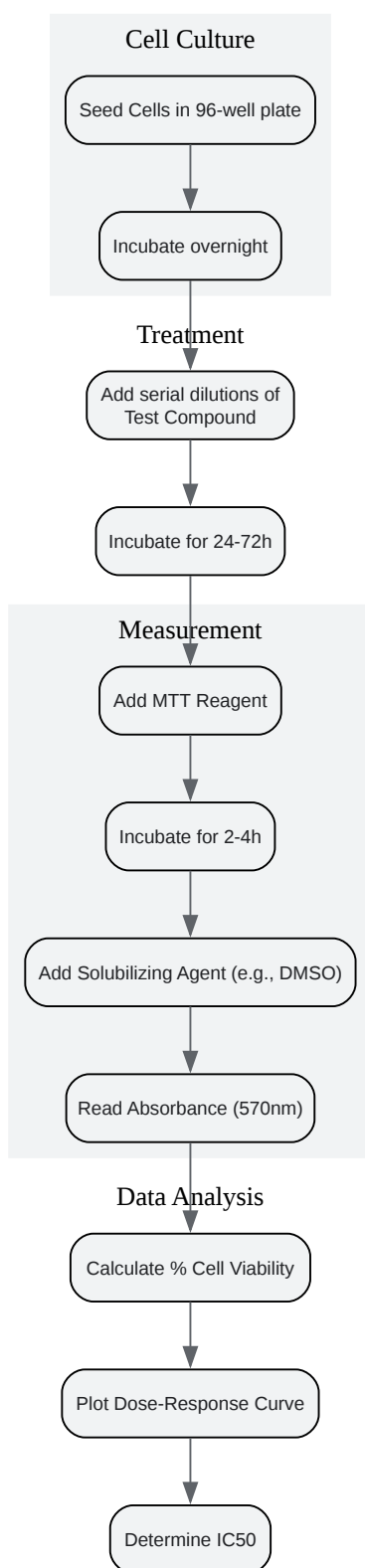
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Caption: PAB and AC-73's inhibition of CD147 signaling.

Experimental Workflows

The following diagrams outline the typical workflows for the key experiments cited in this guide.





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